

# An In-depth Technical Guide to the Physical Properties of 2-Hydroxypropanedioic Acid

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## Compound of Interest

Compound Name: *Tartronic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 2-hydroxypropanedioic acid, also known as **tartronic acid** or hydroxymalonic acid. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where the precise understanding of this molecule's characteristics is crucial.

## Core Physical Properties

2-Hydroxypropanedioic acid is a dicarboxylic acid that is malonic acid substituted by a hydroxy group at the second carbon position.<sup>[1]</sup> It presents as a white, crystalline solid and is known to be a plant metabolite.<sup>[1]</sup>

## Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of 2-hydroxypropanedioic acid, compiled from various chemical databases and literature sources.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>4</sub> O <sub>5</sub>
Molecular Weight	120.06 g/mol
Appearance	White to off-white crystalline solid
Melting Point	158-160 °C (with decomposition)[2][3]
Boiling Point (Predicted)	471.4 ± 30.0 °C
Water Solubility	Soluble
Alcohol Solubility	Soluble
Ether Solubility	Anhydrous form is soluble
pKa <sub>1</sub>	2.42 (at 25 °C)
pKa <sub>2</sub>	4.54 (at 25 °C)

Thermodynamic Property	Value
Standard Enthalpy of Formation (solid)	-1068.40 ± 1.40 kJ/mol
Enthalpy of Sublimation	116.40 ± 0.30 kJ/mol
Enthalpy of Fusion	15.46 kJ/mol

## Experimental Protocols

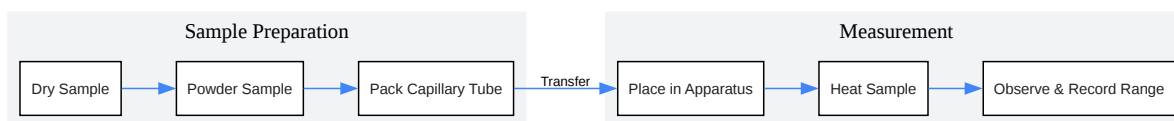
This section outlines the general methodologies for determining the key physical properties of 2-hydroxypropanedioic acid.

### Melting Point Determination

The melting point of 2-hydroxypropanedioic acid is determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry 2-hydroxypropanedioic acid is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For 2-hydroxypropanedioic acid, decomposition is observed during melting.



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*Experimental workflow for melting point determination.*

## Solubility Determination

The solubility of 2-hydroxypropanedioic acid in various solvents is determined through standardized dissolution tests.

Methodology:

- **Solvent Selection:** A range of solvents, including water, ethanol, and diethyl ether, are used for the analysis.
- **Sample Preparation:** A known mass of 2-hydroxypropanedioic acid is added to a measured volume of the selected solvent at a constant temperature.

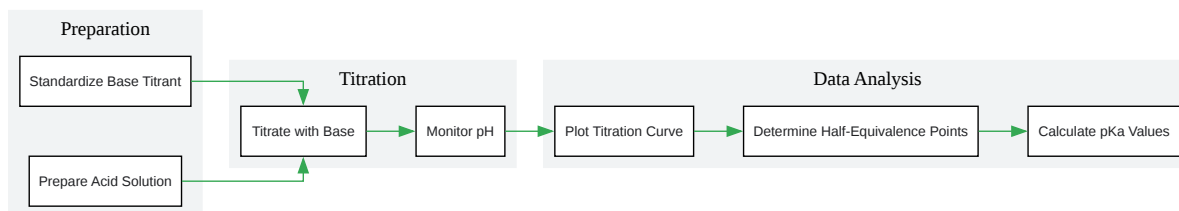
- **Equilibration:** The mixture is agitated for a sufficient period to ensure equilibrium is reached.
- **Analysis:** The concentration of the dissolved solute in the saturated solution is determined. This can be achieved by gravimetric analysis of the undissolved solid or by analytical techniques such as HPLC to quantify the solute in the liquid phase. The process is repeated at different temperatures to generate a solubility curve.

## pKa Determination

The acid dissociation constants (pKa) of 2-hydroxypropanedioic acid are determined by potentiometric titration.

Methodology:

- **Solution Preparation:** A standard solution of 2-hydroxypropanedioic acid is prepared in deionized water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration.
- **pH Monitoring:** The pH of the solution is monitored continuously throughout the titration using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points of the titration curve. For a dicarboxylic acid like 2-hydroxypropanedioic acid, two inflection points will be observed, corresponding to its two pKa values.



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*Experimental workflow for pKa determination.*

## Crystal Structure Determination

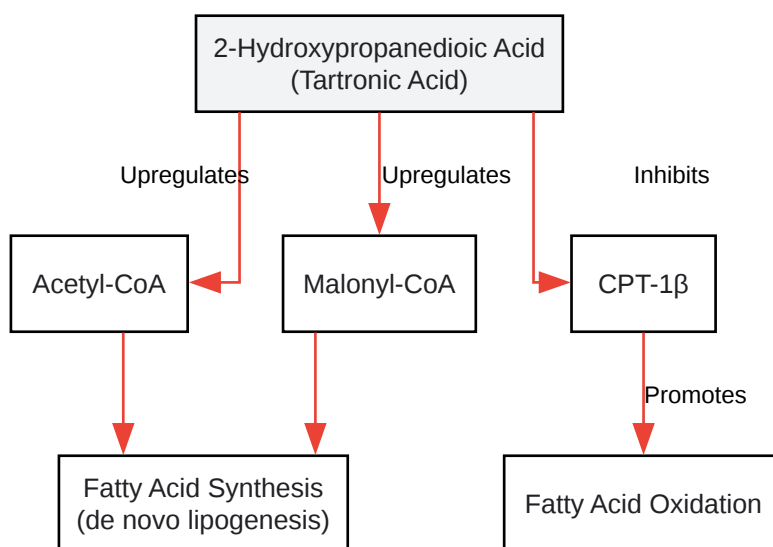
The crystal structure of 2-hydroxypropanedioic acid has been determined by single-crystal X-ray diffraction.

Methodology:

- **Crystal Growth:** Single crystals of 2-hydroxypropanedioic acid suitable for X-ray diffraction are grown from a supersaturated solution, often by slow evaporation of the solvent.
- **Data Collection:** A selected crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The positions of the atoms in the crystal lattice are determined from the intensities of the diffracted X-rays. This initial model is then refined to best fit the experimental data. The study by Roelofsen et al. (1978) investigated the crystal structure of hydroxymalonic acid at both 20 °C and -150 °C.[4]

## Biological Context and Signaling

While 2-hydroxypropanedioic acid is not a classical signaling molecule with a dedicated receptor and downstream cascade, it does participate in metabolic pathways. For instance, it is involved in tartaric acid metabolism in some microorganisms.[5] More recently, studies have explored its role in lipogenesis, where it has been shown to promote the process by serving as a substrate for fatty acid synthesis and inhibiting CPT-1β.[6] This is achieved by upregulating acetyl-CoA and malonyl-CoA.[6]



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*Metabolic influence of 2-hydroxypropanedioic acid on lipogenesis.*

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## References

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